

Synthesis Pathway for N-Acetyl Sulfamethazine-d4: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-Acetyl Sulfamethazine-d4*

Cat. No.: *B563795*

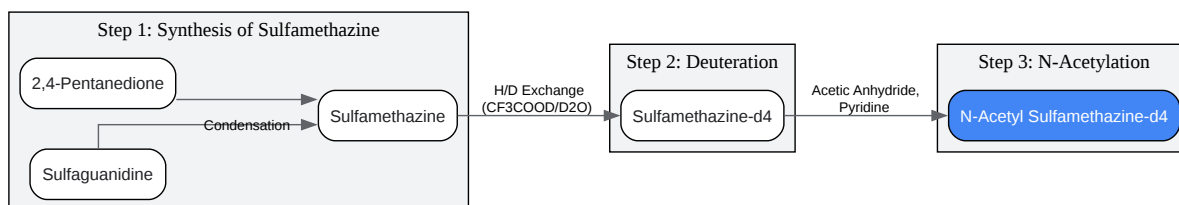
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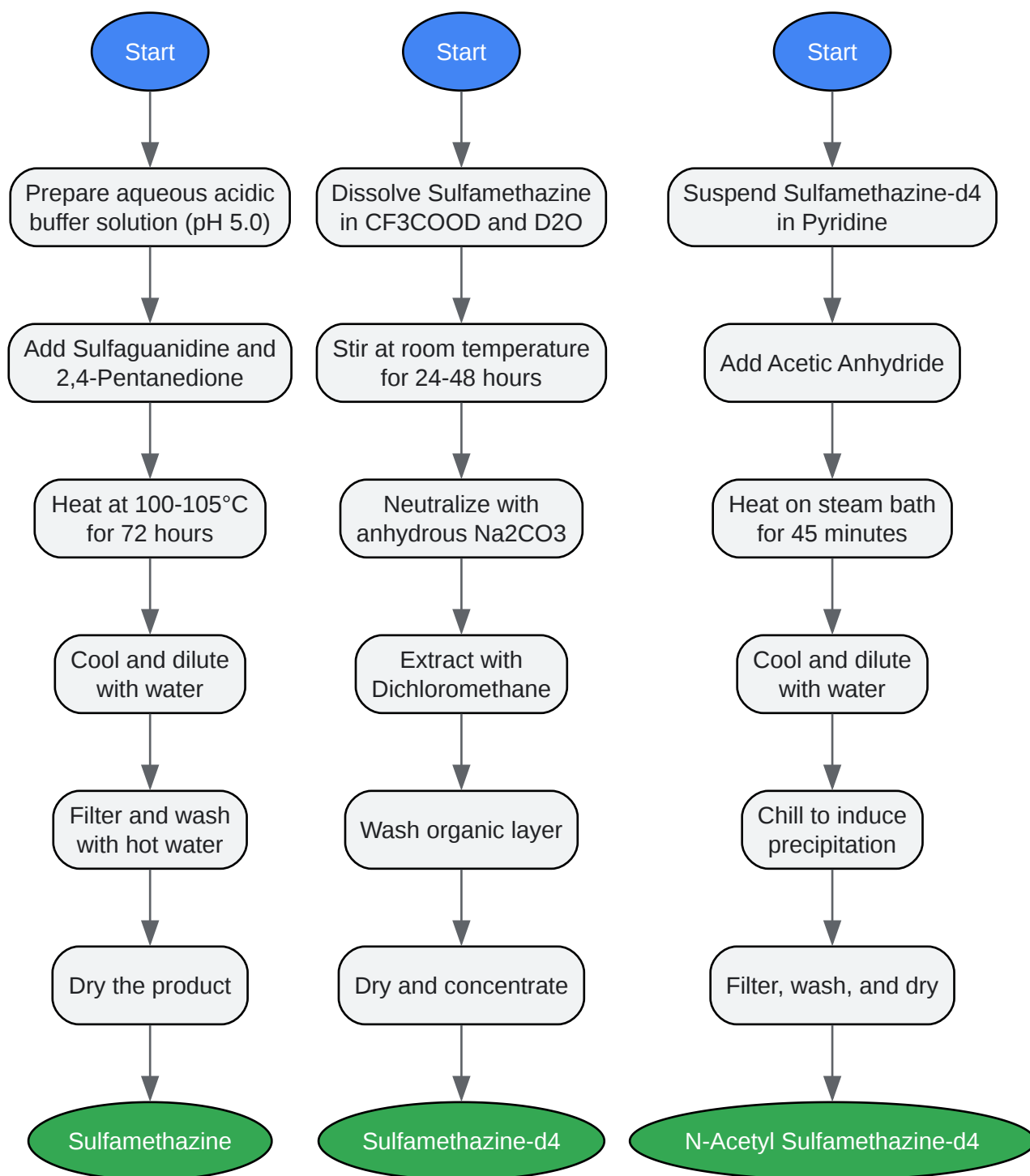
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed, step-by-step synthesis pathway for **N-Acetyl Sulfamethazine-d4**. The synthesis is divided into three core stages: the initial synthesis of sulfamethazine, followed by deuteration of the aromatic ring, and concluding with N-acetylation. This document includes comprehensive experimental protocols, tabulated quantitative data for each reaction, and visual diagrams of the synthesis pathway and experimental workflows to ensure clarity and reproducibility.

Core Synthesis Pathway

The synthesis of **N-Acetyl Sulfamethazine-d4** is achieved through a three-step process. The first step involves the condensation of sulfaguanidine with 2,4-pentanedione to form sulfamethazine. The second step introduces deuterium atoms onto the phenyl ring of sulfamethazine via an acid-catalyzed hydrogen-deuterium exchange. The final step is the selective N-acetylation of the anilino nitrogen of the deuterated sulfamethazine.





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